The ZL0449 Scaffold: Anchoring the Next Generation of Epigenetic Modulators

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Compound of Interest

Compound Name:	*4-amino-N-cyclopentylbenzene-1-sulfonamide*
CAS No.:	*436091-88-2*
Cat. No.:	*B3266800*

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Executive Summary

4-amino-N-cyclopentylbenzene-1-sulfonamide (ZL0449) represents a critical pharmacophore in the modern development of Bromodomain-containing protein 4 (BRD4) inhibitors. Discovered and characterized primarily by the laboratory of Prof. Jia Zhou and Dr. Allan R. Brasier at the University of Texas Medical Branch (UTMB), ZL0449 serves as the essential "tail-linker" scaffold for a novel class of anti-inflammatory agents, including the potent inhibitors ZL0420 and ZL0454.

Unlike early pan-BET inhibitors (e.g., JQ1) that indiscriminately target bromodomains, the ZL series utilizes the specific hydrophobic properties of the N-cyclopentyl group to achieve distinct binding modes within the BRD4 active site. This guide explores the transition of this molecule from a chemical building block to a cornerstone of epigenetic therapy for airway inflammation and viral-induced remodeling.

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Chemical Identity & Structural Logic

Nomenclature and Properties

- IUPAC Name: **4-amino-N-cyclopentylbenzene-1-sulfonamide**[1][2]
- Research Code: ZL0449[3][4][5][6]
- CAS Number: 436091-88-2[1][7]
- Molecular Formula: $C_{11}H_{16}N_2O_2S$[7]
- Molecular Weight: 240.32 g/mol [7]

The Pharmacophore "Warhead"

In the context of Structure-Activity Relationship (SAR) studies, ZL0449 is not merely an intermediate; it is the "Anchor" fragment.

- The Tail (Cyclopentyl): Designed to occupy the hydrophobic WPF shelf (Trp81-Pro82-Phe83) and the ZA channel of the BRD4 bromodomain.
- The Linker (Sulfonamide): Provides a rigid geometry that orients the aromatic ring for

  -stacking interactions.
- The Head (Aniline/Amino): Serves as the reactive nucleophile for derivatization (typically into ureas) to establish hydrogen bonding with Asn140.

Discovery History: The Zhou Lab Era

The history of ZL0449 is inextricably linked to the search for selective BRD4 inhibitors that could modulate the NF-

B/BRD4 axis without the broad toxicity of earlier epigenetic drugs.

The Challenge (Pre-2014)

Early BET inhibitors like JQ1 were effective in cancer models but lacked the specificity required for chronic inflammatory diseases like asthma or COPD. The Zhou Lab hypothesized that

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targeting the non-canonical NF-

B binding function of BRD4 could prevent airway remodeling.

The Identification of ZL0449 (c. 2015-2019)

Through structure-based drug design (SBDD), the team identified that N-substituted benzenesulfonamides could penetrate the hydrophobic pockets of BRD4.

- Innovation: The introduction of the cyclopentyl ring on the sulfonamide nitrogen was a strategic choice to maximize Van der Waals contacts within the hydrophobic shelf of the protein.
- Result: ZL0449 was synthesized as the optimized scaffold. It was subsequently reacted with various isocyanates to create the "ZL series" (e.g., ZL0420), which demonstrated sub-micromolar affinity for BRD4 BD1 and BD2 domains.

Experimental Protocols: Synthesis & Derivatization

Note: The following protocols synthesize ZL0449 and its conversion to the active inhibitor ZL0420.

Synthesis of ZL0449 (The Scaffold)

Reaction Type: Nucleophilic Substitution followed by Nitro Reduction.

Step 1: Sulfonylation

- Reagents: 4-nitrobenzenesulfonyl chloride (1.0 eq), Cyclopentylamine (1.1 eq), Triethylamine (TEA, 2.0 eq).
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Procedure:
  - Dissolve 4-nitrobenzenesulfonyl chloride in dry DCM at 0°C.
  - Add TEA, followed by the dropwise addition of cyclopentylamine.

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- Stir at Room Temperature (RT) for 4–6 hours.
- Workup: Wash with 1N HCl, then brine. Dry over Na_2SO_4 and concentrate.
- Product:4-nitro-N-cyclopentylbenzenesulfonamide.

Step 2: Reduction to ZL0449

- Reagents: Iron powder (Fe), Ammonium chloride (NH_4Cl) OR H_2/Pd-C.
- Solvent: Ethanol/Water (3:1).
- Procedure:
  - Suspend the nitro intermediate in EtOH/H_2O.
  - Add Fe powder (5 eq) and NH_4Cl (5 eq).
  - Reflux at 80°C for 2–4 hours (monitor by TLC).
  - Purification: Filter through Celite to remove iron residues. Concentrate filtrate. Recrystallize from ethanol.
  - Yield: Typically >90%.[4][5][6][8]
  - Validation: ^1H NMR (300 MHz, $CDCl_3$) δ 7.57 (d, 2H), 6.64 (d, 2H), 5.21 (d, 1H, NH), 4.36 (s, 2H, NH_2).

Derivatization to ZL0420 (The Active Inhibitor)

Reaction Type: Urea Formation.

- Reagents: ZL0449 (1.0 eq), 1-isocyanato-4-(trifluoromethyl)benzene (1.1 eq).
- Solvent: DCM.
- Procedure:
  - Dissolve ZL0449 in DCM.

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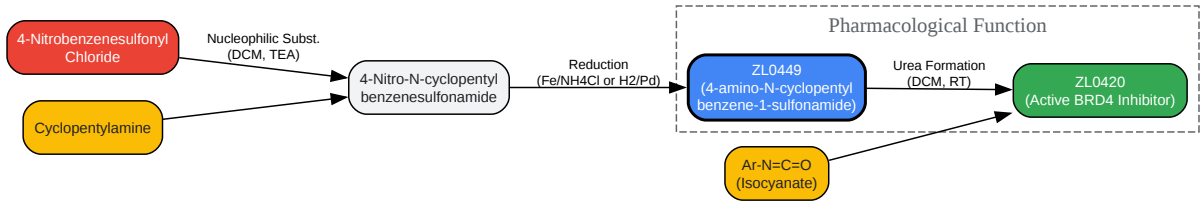
- Add the isocyanate and stir overnight at RT.
- Purification: The product often precipitates or is purified via silica gel chromatography.
- Result: ZL0420 (A potent BRD4 inhibitor).[9]

Visualizing the Pathway

The following diagram illustrates the chemical evolution from raw materials to the active epigenetic modulator, highlighting ZL0449 as the central node.



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Caption: Synthesis pathway of ZL0449 and its conversion into the active BRD4 inhibitor ZL0420.

Mechanism of Action: The "Lock and Key"

The efficacy of ZL0449-derived inhibitors relies on a precise molecular docking strategy.

The Binding Mode

When ZL0449 derivatives (like ZL0420) bind to BRD4:

- WPF Shelf Interaction: The cyclopentyl ring (from ZL0449) engages in hydrophobic interactions with Trp81, Pro82, and Phe83. This is the "anchor" that stabilizes the molecule.
- The Linker: The sulfonamide group acts as a spacer, positioning the rest of the molecule correctly within the ZA channel.

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- Hydrogen Bonding: The urea motif (added to the amino group of ZL0449) forms critical hydrogen bonds with Asn140 and Tyr97 (water-mediated).

Biological Outcome

By blocking the BRD4 bromodomain, these compounds prevent BRD4 from reading acetylated histones (specifically acetylated RelA). This blockade:

- Inhibits NF-

  B transcriptional activity.

- Reduces cytokine storms (IL-6, CXCL1).

- Prevents airway remodeling in response to viral triggers (like RSV).

Data Summary: ZL0449 vs. Derivatives[7]

Compound	Role	Key Feature	BRD4 Affinity (IC50)	Biological Application
ZL0449	Scaffold / Intermediate	Free Amino Group	Low (Fragment level)	Precursor for synthesis
ZL0420	Active Inhibitor	Urea Linker + CF3-Phenyl	~27 nM (BD1)	Anti-inflammatory (Asthma)
ZL0454	Active Inhibitor	Urea Linker + Optimized Tail	~32 nM (BD2)	Viral-induced inflammation

References

- Zhou, J., et al. (2019).[4] Inhibitors of Bromodomain-Containing Protein 4 (BRD4). US Patent App. 16/348,620.[2]

- Tian, B., et al. (2017).[4] Discovery of Potent and Selective BRD4 Inhibitors Capable of Blocking TLR3-Induced Acute Airway Inflammation. Journal of Medicinal Chemistry.

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- Liu, Z., et al. (2018). Discovery, X-ray Crystallography, and Anti-inflammatory Activity of Bromodomain-containing Protein 4 (BRD4) BD1 Inhibitors Targeting a Distinct New Binding Site. Journal of Medicinal Chemistry.

- Brasier, A. R., & Zhou, J. (2020).[4] Epigenetic Control of Airway Inflammation and Remodeling by BRD4. American Journal of Physiology-Lung Cellular and Molecular Physiology.

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Sources

- 1. 4-氨基-N-环戊基苯-1-磺酰胺 | 4-Amino-N-cyclopentylbenzene-1-sulf | 436091-88-2 - 乐研试剂 [leyan.com]
- 2. Toronto Research Chemicals : Everon Life Sciences [everonlife.com]
- 3. dhgate.com [dhgate.com]
- 4. US20190359573A1 - Inhibitors of bromodomain-containing protein 4 (brd4) - Google Patents [patents.google.com]
- 5. EP3554503A1 - Inhibitors of bromodomain-containing protein 4 (brd4) - Google Patents [patents.google.com]
- 6. CN110267660A - åDCS«å¸NBHç½EPAèSSZ«ç»STSæPMINDåAPCAPCèCSIPLDçSGC½4(brd4)çSCIINDæVTSPU1åHTS¶åHTJBPH - Google Patents [patents.google.com]
- 7. 4-Amino-N-cyclopentylbenzenesulfonamide436091-88-2-武汉赢元贝商贸有限公司 [m.yyb-chem.com]
- 8. jyx.jyu.fi [jyx.jyu.fi]
- 9. Discovery of Potent and Selective BRD4 Inhibitors Capable of Blocking TLR3-Induced Acute Airway Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
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